

N-Ethylmethylamine CAS number and properties

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Compound of Interest

Compound Name: *N-Ethylmethylamine*

Cat. No.: *B141332*

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An In-depth Technical Guide to **N-Ethylmethylamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Ethylmethylamine, also known as N-methylethanamine, is a secondary aliphatic amine with the chemical formula C_3H_9N .^[1] Its CAS number is 624-78-2.^{[2][3]} This colorless to light yellow liquid is characterized by a distinct amine-like or ammoniacal odor.^{[1][3]} As a versatile chemical building block, **N-Ethylmethylamine** is a key intermediate in the synthesis of a wide range of molecules, particularly in the pharmaceutical, agrochemical, and materials science sectors.^[3]^{[4][5]} Its utility stems from the nucleophilic nitrogen atom, which readily participates in reactions like acylation, alkylation, and reductive amination.^[4] This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

N-Ethylmethylamine is a volatile and flammable liquid that is soluble in water.^{[1][3][6]} Its basic nature is a key chemical characteristic, with a pKa of 10.9 for its conjugate acid.^[1] A summary of its core physicochemical properties is detailed below.

Property	Value	Source(s)
CAS Number	624-78-2	[2][3]
Molecular Formula	C ₃ H ₉ N	[1][3][7]
Molecular Weight	59.11 g/mol	[1][8]
Appearance	Colorless to light yellow liquid	[1][2][7]
Boiling Point	36-37 °C	[1][2][7]
Melting Point	-71 °C (estimated)	[1]
Density	0.688 g/mL at 25 °C	[1][2][8]
Refractive Index	n ₂₀ /D 1.374	[2][8]
Flash Point	< -34 °C	[1]
Vapor Pressure	8.53 psi (20 °C)	[7][8]
Storage Temperature	2-8°C	[8]

Synthesis Methodologies

Several methods exist for the synthesis of **N-Ethylmethylanine**. The choice of route often depends on the desired scale, purity requirements, and available starting materials. Two common laboratory-scale methods are reductive amination and direct alkylation.[9] Industrial production often utilizes reductive amination under high pressure.[10]

Experimental Protocol 1: Reductive Amination

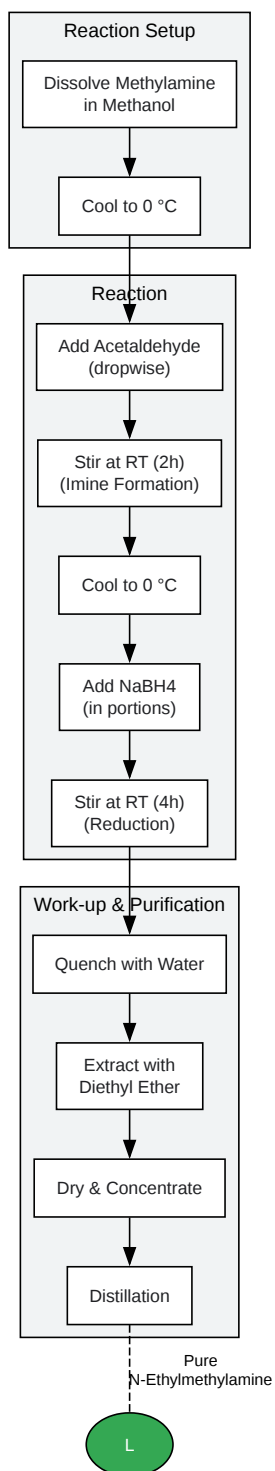
This method involves the reaction of methylamine with acetaldehyde to form an imine intermediate, which is then reduced in situ to the target secondary amine.[1][9]

Methodology:

- **Reaction Setup:** In a suitable reaction vessel, dissolve methylamine (1.0 equivalent) in methanol. Cool the solution to 0 °C with stirring.

- Imine Formation: Add acetaldehyde (1.1 equivalents) dropwise to the cooled solution. Allow the mixture to stir at room temperature for 2 hours to facilitate the formation of the N-ethylidenemethanamine intermediate.^[9]
- Reduction: Cool the reaction mixture back to 0 °C. Add a reducing agent, such as sodium borohydride (1.5 equivalents), in small portions. After the addition is complete, allow the reaction to warm to room temperature and continue stirring for an additional 4 hours.^[9]
- Work-up and Purification: Quench the reaction by the slow addition of water. Extract the product from the aqueous layer using an organic solvent like diethyl ether (3 x 50 mL). Combine the organic extracts, dry them over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure. The crude product can then be purified by distillation to yield pure **N-Ethylmethylanine**.^[9]

Reductive Amination Workflow

[Click to download full resolution via product page](#)Caption: Workflow for **N-Ethylmethanamine** synthesis via reductive amination.

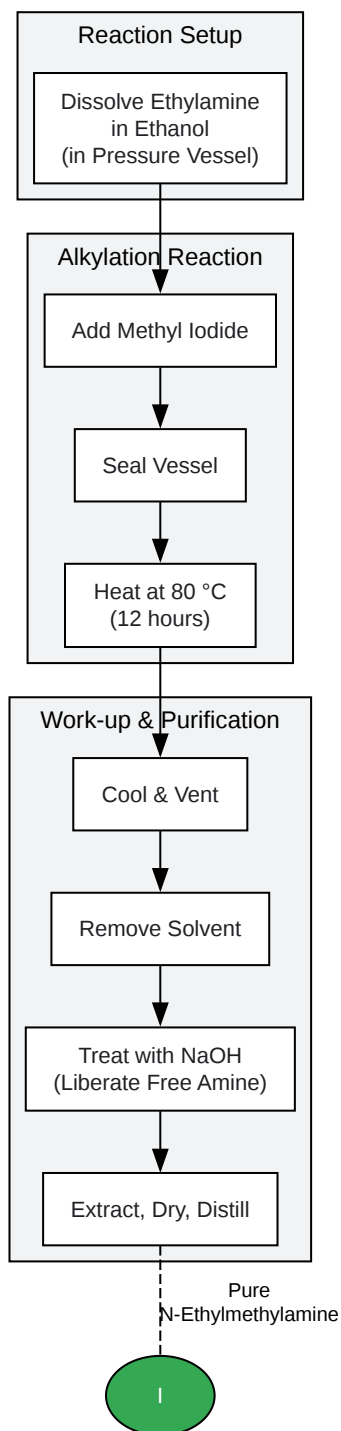
Experimental Protocol 2: Alkylation of Ethylamine

This classical approach involves the direct alkylation of a primary amine (ethylamine) with an alkyl halide (methyl iodide). Stoichiometry must be carefully controlled to minimize over-alkylation to the tertiary amine.[\[9\]](#)

Methodology:

- **Reaction Setup:** In a pressure-rated vessel, dissolve ethylamine (2.0 equivalents) in a suitable solvent such as ethanol.[\[9\]](#)
- **Alkylation:** Add methyl iodide (1.0 equivalent) to the solution. Seal the vessel securely.[\[9\]](#)
- **Reaction:** Heat the reaction mixture to 80 °C and maintain for 12 hours.[\[9\]](#)
- **Work-up:** After the reaction period, cool the vessel to room temperature and carefully vent any excess pressure. Remove the solvent under reduced pressure.
- **Purification:** The resulting mixture contains the hydroiodide salt of **N-Ethylmethylamine**. Treat this mixture with a strong base (e.g., NaOH) to liberate the free amine. The product is then extracted with an organic solvent, dried, and purified by fractional distillation.[\[9\]](#)[\[11\]](#)

Alkylation of Ethylamine Workflow

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Caption: Workflow for **N-Ethylmethylamine** synthesis via direct alkylation.

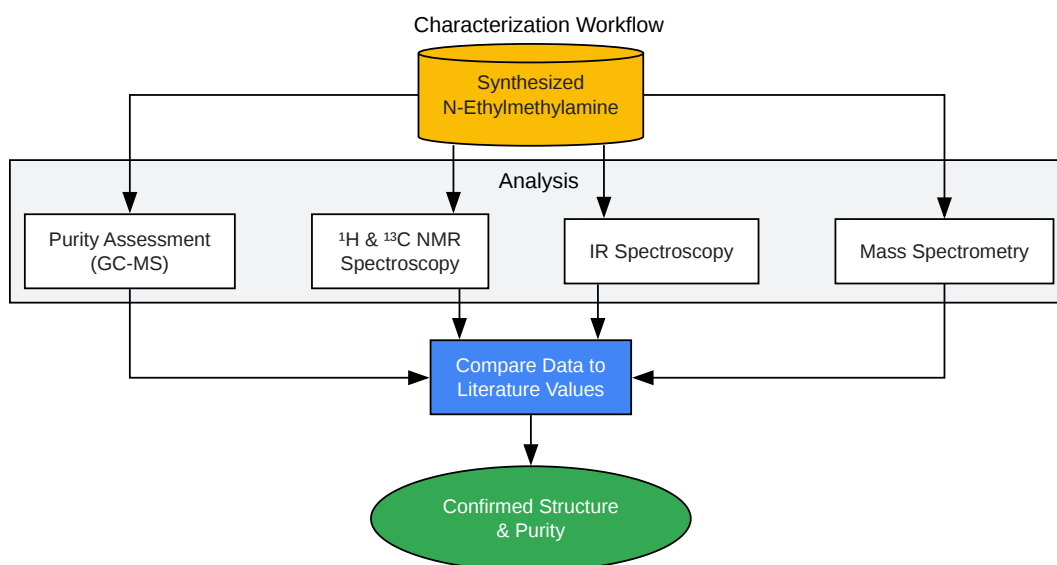
Applications in Research and Drug Development

N-Ethylmethylamine serves as a crucial intermediate in several fields:

- **Pharmaceutical Synthesis:** It is used in the preparation of active pharmaceutical ingredients (APIs). For example, it is involved in manufacturing molecules for treating neurodegenerative diseases.^{[4][10][12]} Its incorporation can influence a drug candidate's solubility, metabolic stability, and binding affinity.^[4]
- **Agrochemicals:** The compound is a building block for various agrochemicals.^{[3][13]}
- **Materials Science:** In the electronics industry, **N-Ethylmethylamine** is used to synthesize metal salts like tetrakis(ethylmethylamino)hafnium and tetrakis(ethylmethylamino)zirconium.^{[5][10]} These volatile precursors are essential for depositing metal films during semiconductor fabrication.^{[5][10]} It is also used to create N-ethyl-methyl acrylamide, a monomer for producing polymers used in coatings and adhesives.^{[2][5]}

Characterization

Confirming the identity and purity of synthesized **N-Ethylmethylamine** is critical. A standard workflow involves a combination of spectroscopic and chromatographic techniques.



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Caption: A logical workflow for the characterization of **N-Ethylmethylamine**.

Safety Information

N-Ethylmethylamine is a hazardous chemical and must be handled with appropriate safety precautions. It is highly flammable, corrosive, and harmful if inhaled, swallowed, or in contact with skin.^{[14][15][16]}

Hazard Type	GHS Classification & Statements	Precautionary Measures
Physical Hazard	Flammable Liquid (Category 2) - H225: Highly flammable liquid and vapor.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. [14][16]
Health Hazard	Acute Toxicity (Oral, Dermal, Inhalation - Category 4) - H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product.[14][17]
Health Hazard	Skin Corrosion/Irritation (Category 1A/1B) - H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[14][17]
Health Hazard	Serious Eye Damage (Category 1) - H318: Causes serious eye damage.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. [14][16]

Handling: Always use **N-Ethylmethylanine** in a well-ventilated chemical fume hood.[15] Use spark-proof tools and ensure all equipment is grounded to prevent static discharge.[15]

Storage: Store in a cool, well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, acid chlorides, and acid anhydrides.[8][15] Keep containers tightly closed.[15]

Conclusion

N-Ethylmethylamine is a fundamental secondary amine with significant utility in organic synthesis. Its well-defined properties and reactivity make it an indispensable intermediate for professionals in drug development, materials science, and agrochemical research. A thorough understanding of its synthesis, characterization, and safe handling protocols is essential for its effective and responsible use in a research and development setting.

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References

- 1. grokipedia.com [grokipedia.com]
- 2. N-Ethylmethylamine | 624-78-2 [chemicalbook.com]
- 3. CAS 624-78-2: N-Ethyl-N-methylamine | CymitQuimica [cymitquimica.com]
- 4. nbinnno.com [nbinnno.com]
- 5. N-Ethylmethylamine|CAS 624-78-2|RUO [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. lifechempharma.com [lifechempharma.com]
- 8. N-Ethylmethylamine 97 624-78-2 [sigmaaldrich.com]
- 9. benchchem.com [benchchem.com]
- 10. Page loading... [wap.guidechem.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. US8420864B2 - High-purity N-ethylmethylamine and process for preparing same - Google Patents [patents.google.com]

- 13. solubilityofthings.com [solubilityofthings.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. fishersci.com [fishersci.com]
- 16. chemicalbook.com [chemicalbook.com]
- 17. echemi.com [echemi.com]
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